

# Application Notes and Protocol for Paper Chromatography of Basic Red 29

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## Compound of Interest

Compound Name: Basic Red 29

Cat. No.: B1218400

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## Introduction

**Basic Red 29** is a cationic azo dye used in various industrial applications. Its analysis is crucial for quality control, environmental monitoring, and research purposes. Paper chromatography is a simple, cost-effective, and versatile planar chromatography technique for the separation and identification of colored compounds like **Basic Red 29**. This document provides a detailed protocol for the paper chromatographic analysis of **Basic Red 29**, including recommended solvent systems and expected Retention Factor (Rf) values. The principle of separation in paper chromatography is based on the differential partitioning of the analyte between a stationary phase (cellulose paper) and a mobile phase (solvent system).

## Chemical Properties of Basic Red 29

A thorough understanding of the physicochemical properties of **Basic Red 29** is essential for developing an effective separation protocol.

Property	Value
Synonyms	C.I. 11460, Cationic Red 2GL
CAS Number	42373-04-6
Molecular Formula	C <sub>19</sub> H <sub>17</sub> ClN <sub>4</sub> S
Molecular Weight	368.89 g/mol
Appearance	Red powder
Solubility	Soluble in water

## Experimental Protocol

This protocol outlines the necessary steps for the successful separation and identification of **Basic Red 29** using paper chromatography.

## Materials and Reagents

- Chromatography Paper: Whatman No. 1 or equivalent.
- **Basic Red 29** Standard: Analytical grade.
- Solvents:
  - n-Butanol (analytical grade)
  - Ethanol (95%, analytical grade)
  - Glacial Acetic Acid (analytical grade)
  - Ammonia solution (25%)
  - Distilled or deionized water
- Apparatus:
  - Chromatography developing chamber

- Micropipettes or capillary tubes
- Pencil
- Ruler
- Drying oven or hairdryer

## Preparation of Solutions

- Standard Solution of **Basic Red 29**: Prepare a 0.1% (w/v) solution of **Basic Red 29** in distilled water.
- Mobile Phase (Solvent Systems): Prepare the following solvent systems by mixing the components in the specified ratios (v/v):
  - System A: n-Butanol : Acetic Acid : Water (4:1:5, upper phase)
  - System B: n-Butanol : Ethanol : Water (4:1:1)
  - System C: n-Butanol : Ammonia : Water (10:1:2)

## Chromatographic Procedure

- Paper Preparation: Cut the chromatography paper into strips of the desired size (e.g., 20 cm x 5 cm). With a pencil, draw a faint origin line about 2 cm from the bottom edge of the paper. Mark the points for sample application on this line.
- Sample Application: Using a micropipette or capillary tube, apply a small spot (2-3 mm in diameter) of the **Basic Red 29** standard solution onto the marked point on the origin line. Allow the spot to dry completely. For a more concentrated spot, reapply the solution to the same spot, ensuring it is dry between applications.
- Chamber Equilibration: Pour the chosen mobile phase into the developing chamber to a depth of about 1 cm. Close the chamber and allow it to become saturated with the solvent vapor for at least 30 minutes. This ensures a uniform development of the chromatogram.

- **Chromatogram Development:** Suspend the prepared chromatography paper in the equilibrated chamber so that the bottom edge is immersed in the solvent, but the origin line with the sample spot is above the solvent level. Close the chamber and allow the solvent to ascend the paper by capillary action.
- **Drying and Visualization:** When the solvent front has traveled a sufficient distance (e.g., 15-18 cm), remove the paper from the chamber and immediately mark the solvent front with a pencil. Allow the chromatogram to dry completely in a well-ventilated area or using a hairdryer. The separated spot of **Basic Red 29** will be visible as a distinct red spot.
- **Rf Value Calculation:** Measure the distance traveled by the center of the dye spot from the origin line and the distance traveled by the solvent front from the origin line. Calculate the Retention Factor (Rf) value using the following formula:

$$Rf = (\text{Distance traveled by the solute}) / (\text{Distance traveled by the solvent front})$$

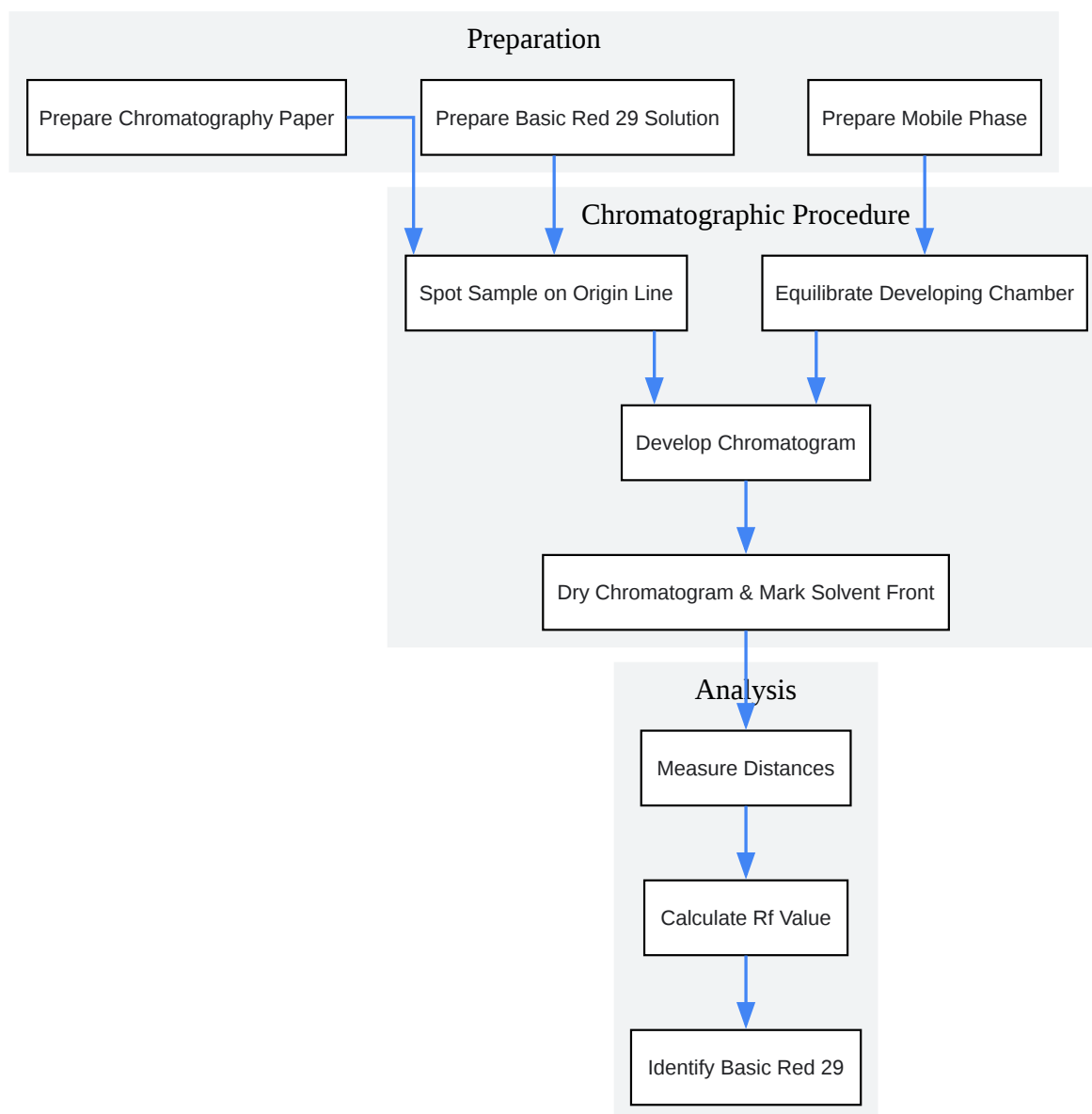
## Data Presentation

The following table summarizes the expected Rf values for **Basic Red 29** in the recommended solvent systems. These values are indicative and may vary slightly depending on the experimental conditions such as temperature, paper quality, and chamber saturation.

Solvent System	Composition (v/v/v)	Expected Rf Value
System A	n-Butanol : Acetic Acid : Water (4:1:5, upper phase)	~ 0.65
System B	n-Butanol : Ethanol : Water (4:1:1)	~ 0.78
System C	n-Butanol : Ammonia : Water (10:1:2)	~ 0.52

## Experimental Workflow Diagram

The following diagram illustrates the logical flow of the paper chromatography protocol for **Basic Red 29**.

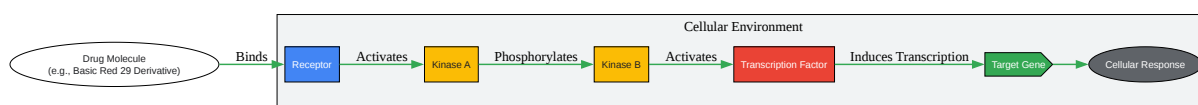


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Caption: Workflow for Paper Chromatography of **Basic Red 29**.

## Signaling Pathway Diagram (Illustrative)

While **Basic Red 29** is a synthetic dye and does not have a biological signaling pathway, the following diagram illustrates a hypothetical interaction pathway for a drug molecule, demonstrating the requested visualization format.



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Caption: Illustrative Signaling Pathway of a Drug Molecule.

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